

Application Notes and Protocols for High-Temperature Applications of Chromium-Molybdenum Steel

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Compound of Interest

Compound Name: Chromium;molybdenum

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These application notes provide a comprehensive overview of the use of chromium-molybdenum (Cr-Mo) steels in high-temperature environments. This document details the material's key properties, relevant experimental protocols for its characterization, and the fundamental principles governing its performance at elevated temperatures.

Introduction to Chromium-Molybdenum Steel

Chromium-molybdenum steel is a class of low-alloy steels that contains chromium (Cr) and molybdenum (Mo) as primary alloying elements. These additions significantly enhance the material's mechanical properties, particularly at elevated temperatures, making it a critical material in industries such as power generation, petrochemical processing, and oil and gas. The presence of chromium improves oxidation and corrosion resistance, while molybdenum increases high-temperature strength and creep resistance.^{[1][2]}

Common grades of Cr-Mo steel for high-temperature applications include those designated under ASTM A335, such as P11 (1.25% Cr, 0.5% Mo), P22 (2.25% Cr, 1% Mo), and P91 (9% Cr, 1% Mo, with additions of vanadium and niobium).[3][4] The selection of a specific grade is dependent on the operating temperature, pressure, and corrosive environment of the application.

High-Temperature Properties and Applications

The primary advantage of Cr-Mo steel is its ability to withstand mechanical loads and corrosive environments at temperatures where carbon steels would fail. Key high-temperature properties include:

- **Creep Resistance:** The ability to resist slow, continuous deformation under a constant load at elevated temperatures. Molybdenum is the primary element responsible for enhancing creep strength.[1]
- **High-Temperature Strength:** The ability to maintain tensile and yield strength at elevated temperatures.
- **Oxidation and Corrosion Resistance:** Chromium provides resistance to oxidation and corrosion in various high-temperature environments, including those containing sulfur compounds.[1]

These properties make Cr-Mo steels suitable for a wide range of applications, including:

- **Power Plant Components:** Superheater and reheater tubes, headers, and main steam piping.
- **Petrochemical and Refinery Equipment:** Pressure vessels, reactors, and piping for high-temperature processes.
- **Heat Exchangers:** Tubing and other components exposed to high-temperature fluids.

Data Presentation

Table 1: Nominal Chemical Composition of Common Cr-Mo Steel Grades

Grade	UNS No.	% Cr	% Mo	Other Key Elements
P11	K11597	1.00 - 1.50	0.44 - 0.65	-
P22	K21590	1.90 - 2.60	0.87 - 1.13	-
P91	K91560	8.00 - 9.50	0.85 - 1.05	V, Nb, N

Source: Compiled from multiple sources.

Table 2: Minimum Tensile Strength of Cr-Mo Steel Grades at Elevated Temperatures (MPa)

Temperature (°C)	P11 (1.25Cr-0.5Mo)	P22 (2.25Cr-1Mo)	P91 (9Cr-1Mo-V)
Room Temp.	415	415	585
300	414	414	582
400	407	407	565
500	386	386	520
550	365	365	460
600	-	-	380

Note: These are typical minimum values and can vary based on specific product forms and heat treatments.[\[5\]](#)

Table 3: Minimum Yield Strength of Cr-Mo Steel Grades at Elevated Temperatures (MPa)

Temperature (°C)	P11 (1.25Cr-0.5Mo)	P22 (2.25Cr-1Mo)	P91 (9Cr-1Mo-V)
Room Temp.	205	205	415
300	179	179	375
400	165	165	348
500	148	148	305
550	141	141	270
600	-	-	225

Note: These are typical minimum values and can vary based on specific product forms and heat treatments.[5]

Table 4: Allowable Stress for Cr-Mo Steel Grades at Elevated Temperatures (ASME B&PV Code, Section II, Part D) (MPa)

Temperature (°C)	P11 (1.25Cr-0.5Mo)	P22 (2.25Cr-1Mo)	P91 (9Cr-1Mo-V)
400	108	108	161
450	102	102	152
500	89.6	93.1	139
550	65.5	73.8	119
600	-	-	85.3

Note: Allowable stress values are determined based on a fraction of the tensile and yield strengths at temperature, as well as the average stress to produce a creep rate of 0.01% per 1000 hours and a fraction of the average and minimum stress for rupture in 100,000 hours.[6]
[7]

Experimental Protocols

Protocol 1: Elevated Temperature Tensile Testing (Based on ASTM E21)

Objective: To determine the tensile properties (tensile strength, yield strength, elongation, and reduction of area) of Cr-Mo steel at elevated temperatures.

Apparatus:

- Universal Testing Machine (UTM) with a load capacity appropriate for the specimen size and material strength.
- High-temperature furnace capable of maintaining the test temperature within $\pm 3^{\circ}\text{C}$ for temperatures up to 980°C .
- Calibrated thermocouples for accurate temperature measurement.
- High-temperature extensometer for strain measurement.
- Specimen grips suitable for high-temperature use.

Procedure:

- Specimen Preparation:
 - Machine specimens to the dimensions specified in ASTM E8/E8M.
 - Ensure the surface finish of the gauge section is smooth and free from scratches or machining marks.
 - Measure and record the initial dimensions of the specimen's cross-section.
- Test Setup:
 - Mount the specimen in the grips of the UTM, ensuring proper alignment to minimize bending stresses.
 - Attach the extensometer to the gauge section of the specimen.

- Position the furnace around the specimen.
- Place thermocouples in contact with the specimen's surface within the gauge length.
- Heating and Temperature Stabilization:
 - Heat the specimen to the desired test temperature at a controlled rate.
 - Once the target temperature is reached, allow the specimen to soak for a sufficient time to ensure thermal equilibrium throughout its cross-section (typically 20-60 minutes).
- Tensile Loading:
 - Apply a uniaxial tensile load to the specimen at a constant strain rate until fracture occurs. The strain rate should be maintained at 0.005 ± 0.002 in./in./min (or mm/mm/min) for the determination of yield strength.
 - Continuously record the load and elongation data throughout the test.
- Data Analysis:
 - From the load-elongation curve, calculate the engineering stress and strain.
 - Determine the yield strength (typically at 0.2% offset), ultimate tensile strength, elongation, and reduction of area.

Protocol 2: Creep and Creep-Rupture Testing (Based on ASTM E139)

Objective: To determine the creep deformation and time to rupture of Cr-Mo steel under a constant tensile load at a constant elevated temperature.

Apparatus:

- Creep testing machine capable of applying a constant tensile load for extended periods.
- High-temperature furnace with precise temperature control ($\pm 1.5^\circ\text{C}$).

- Calibrated thermocouples.
- High-temperature extensometer with high sensitivity for measuring small creep strains.
- Timing device to record the duration of the test.

Procedure:

- Specimen Preparation:
 - Prepare specimens as per ASTM E139, similar to tensile test specimens.[\[8\]](#)
 - Measure and record the initial dimensions.
- Test Setup:
 - Mount the specimen in the creep testing machine.
 - Attach the extensometer and thermocouples.
 - Position the furnace around the specimen.
- Heating and Temperature Stabilization:
 - Heat the specimen to the test temperature and allow it to stabilize.
- Load Application:
 - Apply the predetermined constant tensile load to the specimen smoothly and without shock.
 - Record the time at which the full load is applied.
- Data Collection:
 - For creep tests, record the strain at regular time intervals.[\[9\]](#)
 - For creep-rupture tests, record the time to fracture.

- Continuously monitor and maintain the test temperature.
- Data Analysis:
 - Plot the creep strain as a function of time to generate a creep curve.
 - Determine the minimum creep rate from the secondary (steady-state) creep region.
 - For creep-rupture tests, plot the applied stress versus the time to rupture on a log-log scale to generate a stress-rupture curve.

Protocol 3: High-Temperature Gaseous Corrosion Testing

Objective: To evaluate the corrosion resistance of Cr-Mo steel in a simulated high-temperature gaseous environment.

Apparatus:

- High-temperature tube furnace with a controlled atmosphere capability.
- Gas mixing system (mass flow controllers) to create the desired gas composition.
- Alumina or quartz reaction tube.
- Specimen holder made of a corrosion-resistant material.
- Analytical balance for weighing specimens.

Procedure:

- Specimen Preparation:
 - Cut coupons of the Cr-Mo steel to a standard size (e.g., 20 mm x 10 mm x 2 mm).
 - Grind and polish the specimen surfaces to a consistent finish (e.g., 600-grit SiC paper).
 - Clean the specimens ultrasonically in acetone and then ethanol, and dry them.

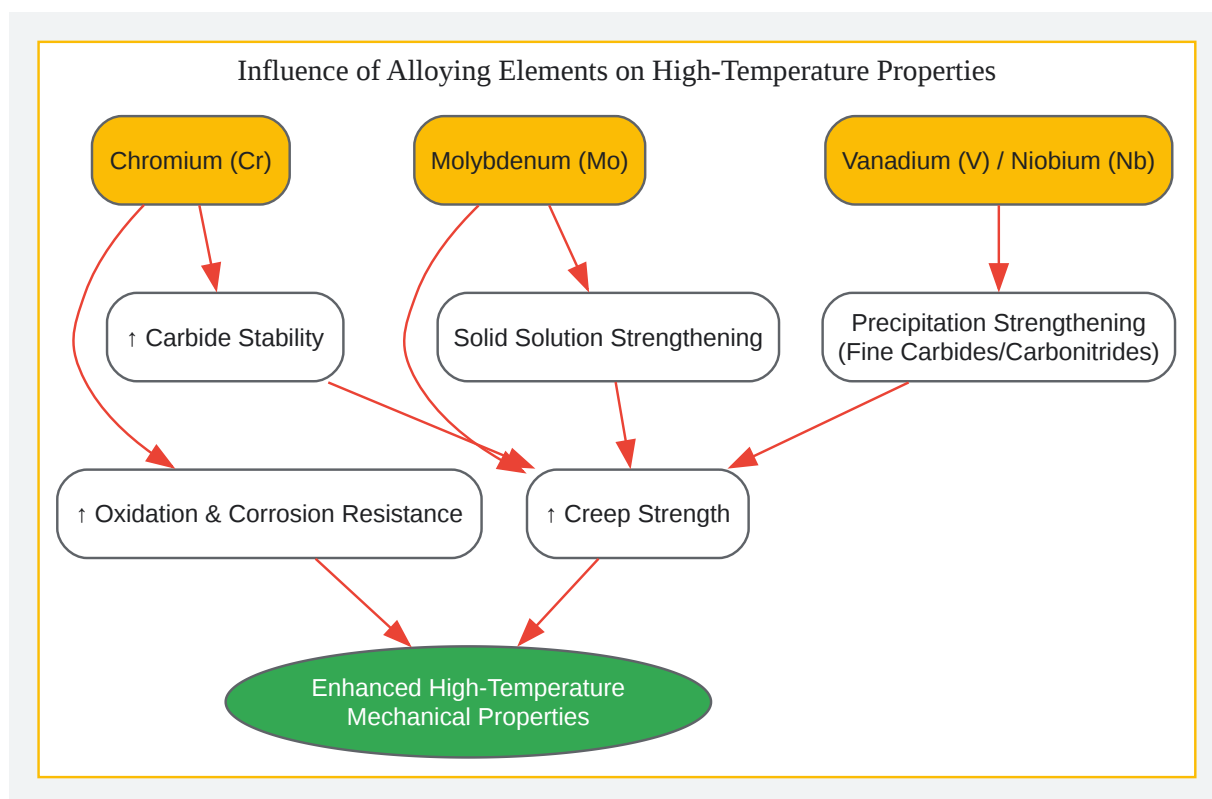
- Measure the surface area and weigh the specimens to a precision of 0.1 mg.
- Test Setup:
 - Place the specimens in the holder and position them in the center of the reaction tube within the furnace.
 - Purge the reaction tube with an inert gas (e.g., argon) to remove air.
- Corrosion Exposure:
 - Heat the furnace to the desired test temperature.
 - Introduce the pre-mixed corrosive gas mixture (e.g., containing O₂, SO₂, H₂S, H₂O) into the reaction tube at a controlled flow rate.
 - Expose the specimens for a predetermined duration (e.g., 100 hours).
- Post-Exposure Analysis:
 - Cool the furnace to room temperature under an inert atmosphere.
 - Remove the specimens and reweigh them to determine the mass change.
 - Analyze the surface morphology and the cross-section of the corrosion scale using techniques such as Scanning Electron Microscopy (SEM) with Energy Dispersive X-ray Spectroscopy (EDS) and X-ray Diffraction (XRD) to identify the corrosion products.

Mandatory Visualizations



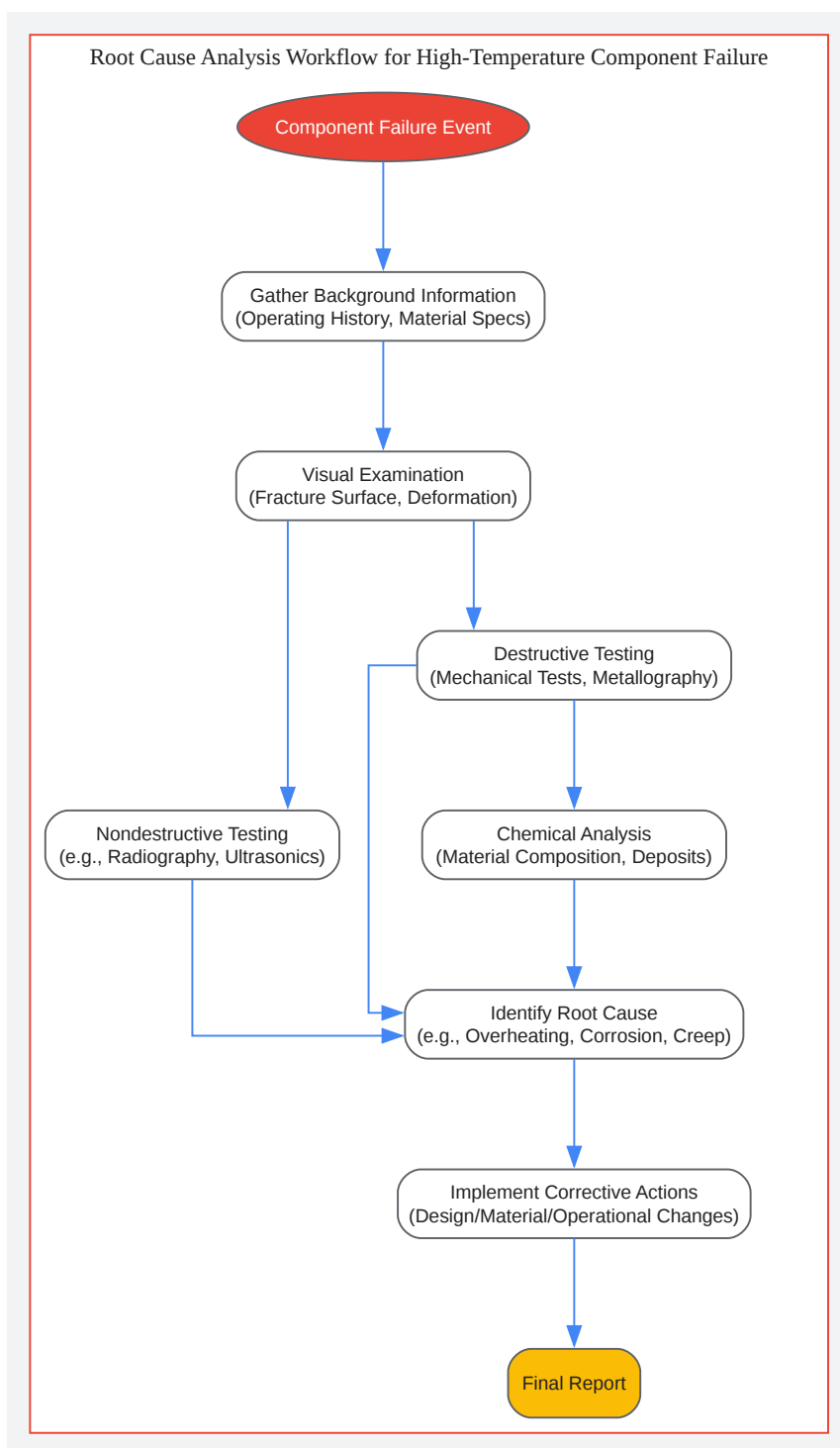
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Caption: Workflow for high-temperature mechanical property characterization.



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Caption: Role of key alloying elements in Cr-Mo steel properties.[10][11]



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Caption: Systematic approach to investigating high-temperature failures.[12][13]

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